

Desthiobiotin-peg3-sulfo-maleimide molecular weight and formula

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Compound of Interest

Desthiobiotin-peg3-sulfomaleimide

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Technical Guide: Desthiobiotin-PEG3-Sulfo-Maleimide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Desthiobiotin-PEG3-Sulfo-Maleimide**, a versatile heterobifunctional crosslinker. It is designed to be a valuable resource for researchers and professionals in drug development and various scientific fields who utilize bioconjugation techniques.

Core Compound Specifications

Desthiobiotin-PEG3-Sulfo-Maleimide is a chemical tool that incorporates a desthiobiotin moiety, a polyethylene glycol (PEG) spacer, and a maleimide group. This structure allows for the conjugation of molecules to sulfhydryl groups and subsequent affinity purification.



Property	Value	Reference
Molecular Formula	C28H46N6O12S	[1]
Molecular Weight	690.76 g/mol	[2][3]
Purity	Typically >95%	[1]
Solubility	Soluble in DMSO and DMF	[1]
Storage	Store at -20°C, protected from light and moisture	[1]

Key Features and Applications

Desthiobiotin-PEG3-Sulfo-Maleimide is a valuable reagent in bioconjugation and proteomics. The key features of this compound include:

- Thiol-Reactive Maleimide Group: The maleimide group selectively reacts with sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins and peptides, to form stable thioether bonds. This reaction is most efficient at a pH range of 6.5-7.5.[4]
- Reversible Desthiobiotin Affinity Tag: The desthiobiotin group is an analog of biotin that binds
 to streptavidin with high specificity but a lower affinity than biotin. This allows for the gentle
 elution of the labeled biomolecule from streptavidin-coated resins using competitive
 displacement with free biotin, preserving the integrity of the protein or complex.
- PEG Spacer: The polyethylene glycol (PEG3) linker enhances the solubility of the reagent and the resulting conjugate in aqueous buffers. It also provides a flexible spacer arm, which can reduce steric hindrance during conjugation and subsequent binding to streptavidin.[1][4]

This unique combination of features makes **Desthiobiotin-PEG3-Sulfo-Maleimide** a suitable tool for various applications, including:

- Protein Labeling and Conjugation: Covalently attaching a purification tag to proteins, antibodies, or other biomolecules containing free sulfhydryl groups.
- Pull-Down Assays and Affinity Purification: Isolating and identifying binding partners of a protein of interest from complex biological samples like cell lysates.[1]



 PROTAC (Proteolysis-Targeting Chimera) Synthesis: As a linker in the construction of PROTACs, which are molecules designed to induce the degradation of specific target proteins.[2][5]

Experimental Protocols

Below are detailed methodologies for the two primary applications of **Desthiobiotin-PEG3-Sulfo-Maleimide**: maleimide conjugation and desthiobiotin pull-down assay.

Maleimide Conjugation to a Thiol-Containing Protein

This protocol outlines the general steps for labeling a protein with **Desthiobiotin-PEG3-Sulfo-Maleimide**. Optimization may be required for specific proteins and applications.

Materials:

- Protein with accessible sulfhydryl groups
- Desthiobiotin-PEG3-Sulfo-Maleimide
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: Phosphate-buffered saline (PBS) or other amine-free buffer, pH 7.2-7.5, degassed
- Reducing agent (optional): Tris(2-carboxyethyl)phosphine (TCEP) or Dithiothreitol (DTT)
- Desalting column for purification

Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer at a concentration of 1-5 mg/mL.
 - If the protein's sulfhydryl groups are oxidized (forming disulfide bonds), reduction is necessary. Add a 10-50 fold molar excess of TCEP to the protein solution and incubate for



30-60 minutes at room temperature. If using DTT, it must be removed by dialysis or a desalting column before adding the maleimide reagent.

- Reagent Preparation:
 - Prepare a 10 mM stock solution of **Desthiobiotin-PEG3-Sulfo-Maleimide** in anhydrous DMSO or DMF. This should be done immediately before use.
- · Conjugation Reaction:
 - Add a 10-20 fold molar excess of the **Desthiobiotin-PEG3-Sulfo-Maleimide** stock solution to the protein solution.
 - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Purification:
 - Remove the excess, unreacted **Desthiobiotin-PEG3-Sulfo-Maleimide** using a desalting column or dialysis.

Desthiobiotin-Based Pull-Down Assay

This protocol describes the general workflow for capturing a desthiobiotin-labeled protein ("bait") and its interacting partners ("prey") from a cell lysate.

Materials:

- Desthiobiotin-labeled bait protein
- Streptavidin-conjugated magnetic beads or agarose resin
- Cell lysate containing potential prey proteins
- Wash Buffer: PBS with 0.1% Tween-20
- Elution Buffer: PBS containing 2-10 mM Biotin

Procedure:



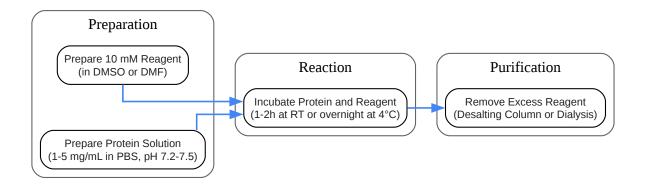
• Bead Preparation:

- Wash the streptavidin beads with the wash buffer to remove any preservatives.
- Bait Protein Immobilization:
 - Incubate the desthiobiotin-labeled bait protein with the washed streptavidin beads for 30 60 minutes at room temperature with gentle rotation to allow for binding.
- Washing:
 - Wash the beads several times with the wash buffer to remove any unbound bait protein.
- Prey Protein Capture:
 - Incubate the beads with the immobilized bait protein with the cell lysate for 1-2 hours at 4°C with gentle rotation.
- Washing:
 - Wash the beads extensively with the wash buffer to remove non-specific binding proteins.
- Elution:
 - Elute the bait protein and its interacting partners by incubating the beads with the elution buffer for 15-30 minutes at room temperature. The free biotin in the elution buffer will competitively displace the desthiobiotin-labeled protein from the streptavidin beads.
- Analysis:
 - Analyze the eluted proteins by SDS-PAGE, Western blotting, or mass spectrometry to identify the interacting partners.

Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.





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Caption: Workflow for Maleimide Conjugation.



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Caption: Workflow for Desthiobiotin Pull-Down Assay.

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